

Application Notes and Protocols: Preparing BRD0705 Stock Solutions in DMSO

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Compound of Interest

Compound Name: (Rac)-BRD0705

Cat. No.: B15620513

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Audience: Researchers, scientists, and drug development professionals.

Introduction: BRD0705 is a potent and selective inhibitor of Glycogen Synthase Kinase 3 α (GSK3 α) with an IC₅₀ of 66 nM.^{[1][2][3][4][5][6][7]} It exhibits an 8-fold selectivity for GSK3 α over GSK3 β (IC₅₀ of 515 nM).^{[1][2][3][4][7]} This selectivity allows for the targeted investigation of GSK3 α -mediated signaling pathways. Notably, BRD0705 inhibits kinase function without stabilizing β -catenin, which is a significant advantage in mitigating potential neoplastic concerns.^{[3][5]} These characteristics make BRD0705 a valuable tool for research in areas such as acute myeloid leukemia (AML), where it has been shown to impair leukemia initiation and prolong survival in mouse models.^{[1][2][3][8]} This document provides detailed protocols for the preparation, storage, and use of BRD0705 stock solutions in Dimethyl Sulfoxide (DMSO).

Quantitative Data Summary

The following tables summarize the key physical, chemical, and solubility properties of BRD0705.

Table 1: Chemical and Physical Properties of BRD0705

Parameter	Value	Source(s)
Molecular Weight	321.42 g/mol	[1] [2] [3] [7] [8]
Molecular Formula	C ₂₀ H ₂₃ N ₃ O	[1] [2] [4] [7] [8]
CAS Number	2056261-41-5	[1] [2] [3] [7] [8]
Appearance	White to light yellow solid	[1]
Purity	≥98%	[8]

Table 2: Solubility of BRD0705

Solvent	Maximum Solubility	Notes	Source(s)
DMSO	300 mg/mL (933.36 mM)	Use of fresh, anhydrous DMSO is critical. Ultrasonic assistance may be required for complete dissolution.	[1] [2]
Methanol	Soluble	---	[8]

Table 3: Storage and Stability of BRD0705

Form	Storage Temperature	Stability	Source(s)
Solid Powder	-20°C	3 years	[1] [2] [3]
4°C	2 years	[1]	
In DMSO (Stock Solution)	-80°C	1 to 2 years	[1] [2] [3]
-20°C	1 year	[1]	

Note: To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use volumes.^{[1][3][9]}

Experimental Protocols

Protocol 1: Preparation of a High-Concentration BRD0705 Stock Solution in DMSO (e.g., 100 mM)

This protocol describes the preparation of a 100 mM stock solution, a common starting concentration for subsequent dilutions for in vitro experiments.

Materials:

- BRD0705 powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)^{[1][3]}
- Sterile, amber, or light-protecting microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Sonicator (optional, but recommended)^{[1][2]}

Procedure:

- Equilibration: Allow the vial containing BRD0705 powder to reach room temperature before opening to prevent moisture condensation.
- Calculation: Calculate the volume of DMSO required to achieve the desired stock concentration.
 - To prepare a 100 mM stock solution from 5 mg of BRD0705 (MW = 321.42 g/mol):
 - $\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$
 - $\text{Volume (L)} = 0.005 \text{ g} / (0.1 \text{ mol/L} * 321.42 \text{ g/mol}) = 0.00015556 \text{ L}$

- Volume (μL) = 155.6 μL
- Solvent Addition: Carefully add the calculated volume of anhydrous DMSO to the vial containing the BRD0705 powder. Using fresh DMSO is crucial as absorbed moisture can significantly reduce the compound's solubility.[1][3]
- Dissolution: Tightly cap the vial and vortex thoroughly for several minutes until the powder is completely dissolved.
- Aiding Dissolution (if necessary): If precipitation or cloudiness occurs, sonicate the vial in a water bath for 10-15 minutes to aid dissolution.[1][2][9] Gentle warming (e.g., 37°C) can also be applied.[10]
- Aliquoting and Storage: Once a clear solution is obtained, aliquot the stock solution into smaller, single-use volumes in light-protected vials. Store the aliquots at -80°C for long-term stability (up to 2 years).[1]

Protocol 2: Preparation of Working Solutions for In Vitro Assays

Materials:

- High-concentration BRD0705 stock solution in DMSO
- Appropriate sterile cell culture medium or assay buffer
- Sterile microcentrifuge tubes and pipette tips

Procedure:

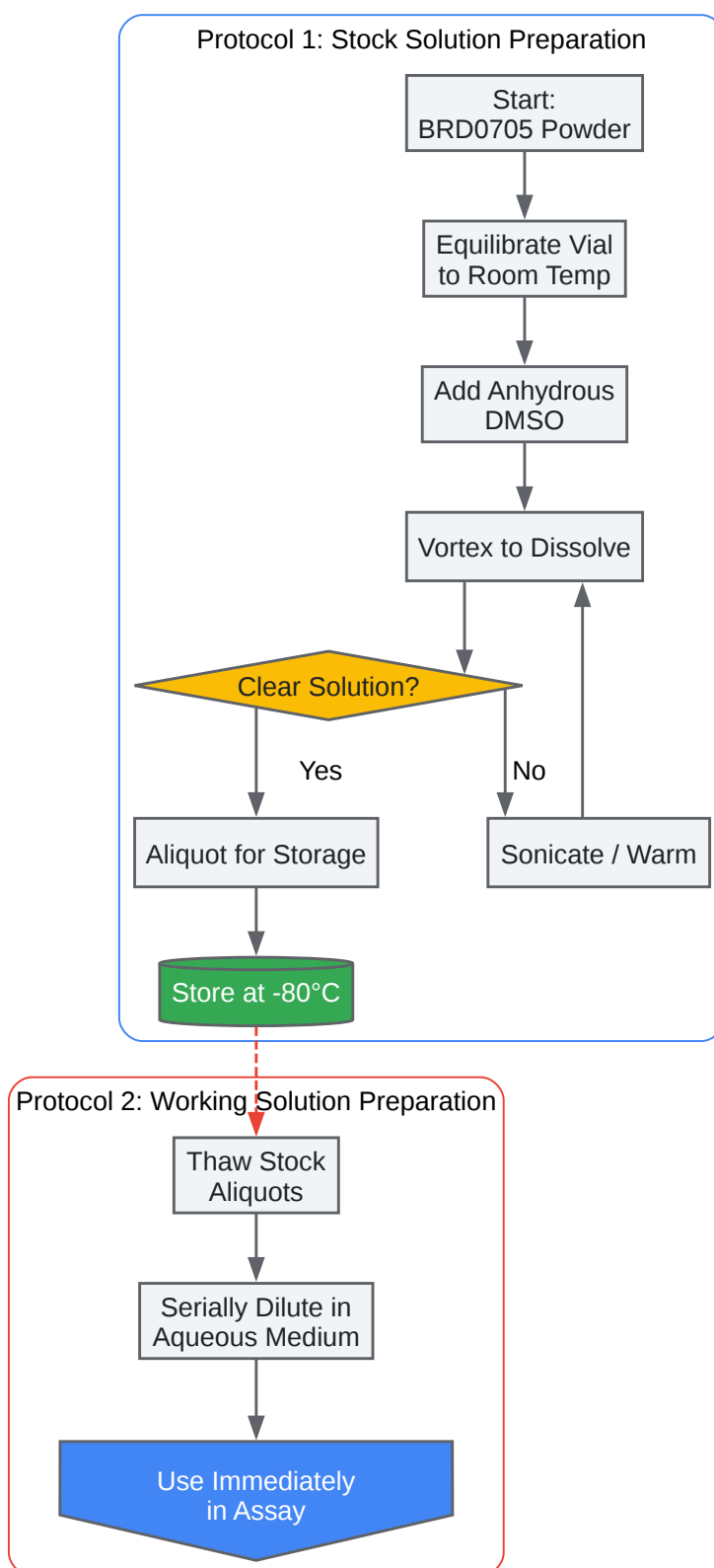
- Thawing: Retrieve a single-use aliquot of the BRD0705 stock solution from -80°C storage and allow it to thaw completely at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution using the appropriate cell culture medium or buffer to achieve the desired final experimental concentrations. Typical working concentrations for BRD0705 in cell-based assays range from 10 μM to 40 μM . [1][2]
- Final DMSO Concentration: It is critical to ensure that the final concentration of DMSO in the culture medium is kept to a minimum (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.

[10][11]

- Vehicle Control: Always include a vehicle control in your experiments, which consists of the same final concentration of DMSO in the culture medium without the compound.
- Immediate Use: Use the freshly prepared working solutions immediately for optimal results. If precipitates form upon dilution into an aqueous medium, vortexing or brief sonication may help to redissolve the compound.[10]

Mandatory Visualizations

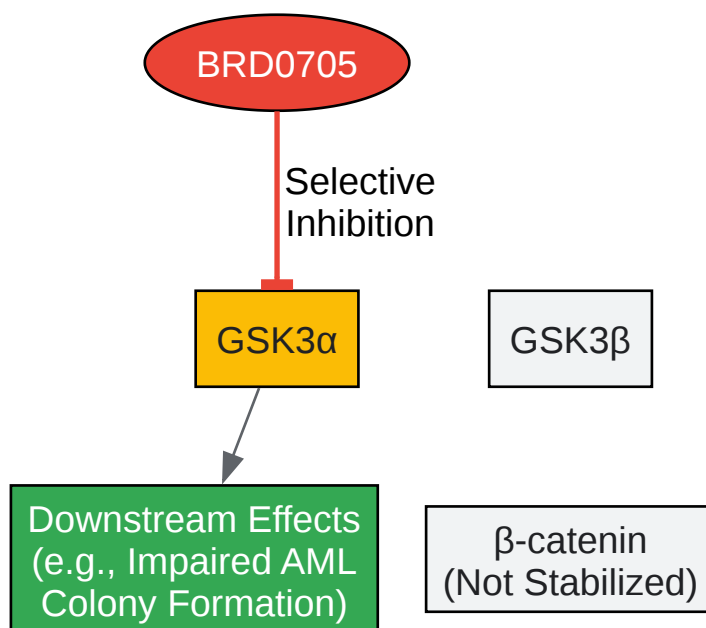
Diagram 1: Experimental Workflow for Solution Preparation



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Caption: Workflow for preparing BRD0705 stock and working solutions.

Diagram 2: Simplified Signaling Pathway of BRD0705 Action



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Caption: BRD0705 selectively inhibits GSK3α, independent of β-catenin.

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